

# Application Notes: Measuring Cytoplasmic pH with Acridine Yellow

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Acridine Yellow*

Cat. No.: *B147736*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Acridine Yellow**, also known as **Acridine Yellow G**, is a cell-permeant fluorescent dye used for the non-invasive measurement of cytoplasmic pH in living cells[1]. Its fluorescence is sensitive to the surrounding hydrogen ion concentration, making it a valuable tool for studying cellular processes that involve changes in intracellular pH (pHi), such as cell proliferation, apoptosis, metabolic activity, and the cellular uptake of drugs.

## Principle of Action

The mechanism of pH sensing by **Acridine Yellow** is based on its properties as a weak base. In its neutral, unprotonated form, **Acridine Yellow** can readily cross cell membranes. In more acidic environments, the dye becomes protonated. This change in protonation state alters the electronic configuration of the molecule, leading to a change in its fluorescence properties.

Generally, for acridine-based dyes, accumulation in acidic compartments leads to fluorescence quenching[2]. By correlating the measured fluorescence intensity from within the cell to a calibration curve generated under controlled pH conditions, the cytoplasmic pH can be accurately determined.

## Quantitative Data Summary

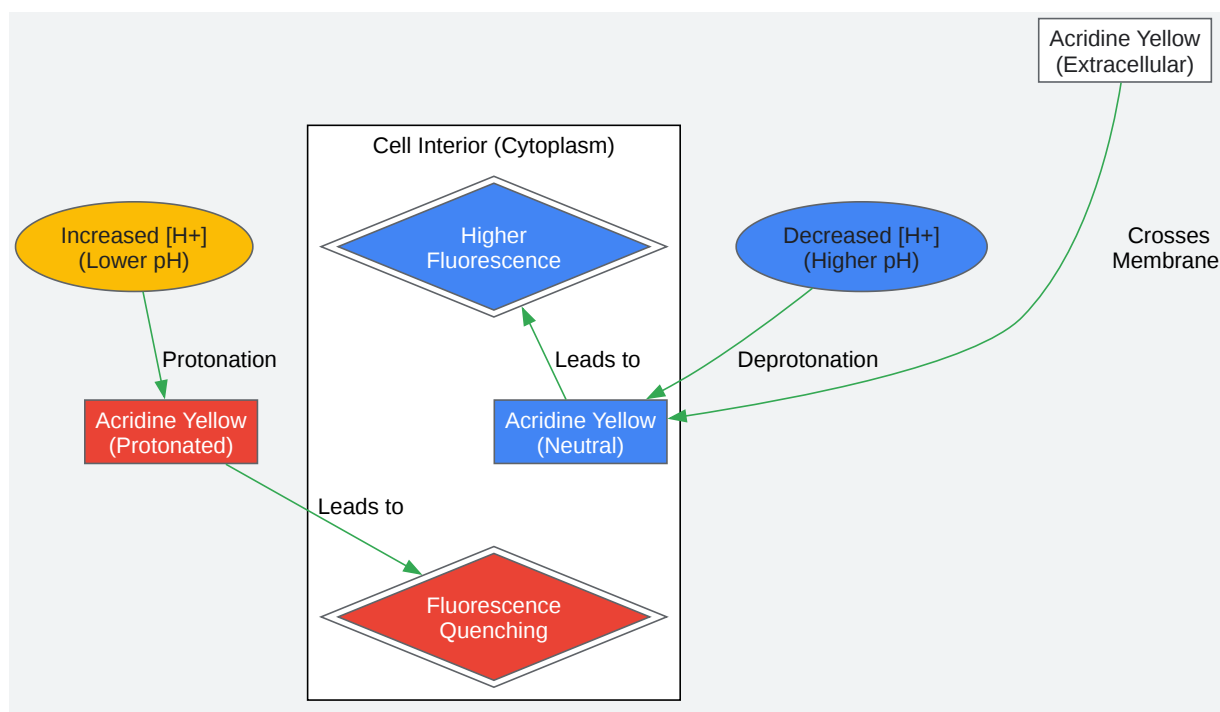
The following table summarizes the key quantitative data for **Acridine Yellow**.

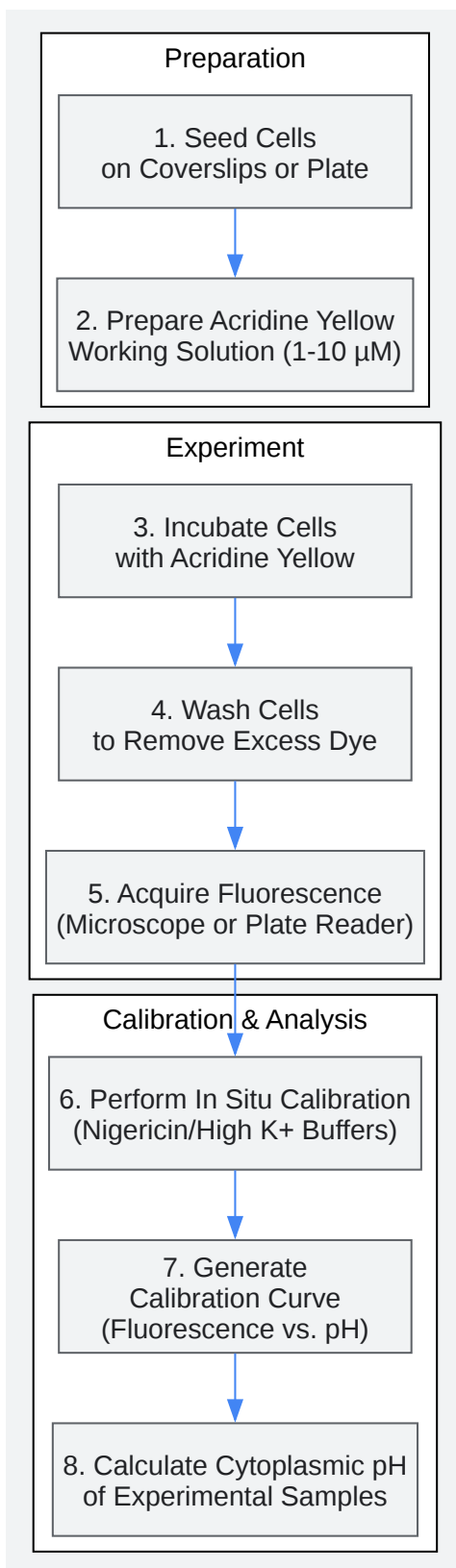
Property	Value	Reference(s)
Alternate Names	3,6-Diamino-2,7-dimethylacridine monohydrochloride, Basic Yellow K	[1][3]
Molecular Formula	C <sub>15</sub> H <sub>16</sub> ClN <sub>3</sub>	[3][4][5]
Molecular Weight	273.76 g/mol	[3][4][5]
Excitation Wavelength	~460 - 470 nm	[N/A]
Emission Wavelength	~500 - 550 nm	[N/A]
Recommended Working Concentration	1 - 10 µM	[N/A]

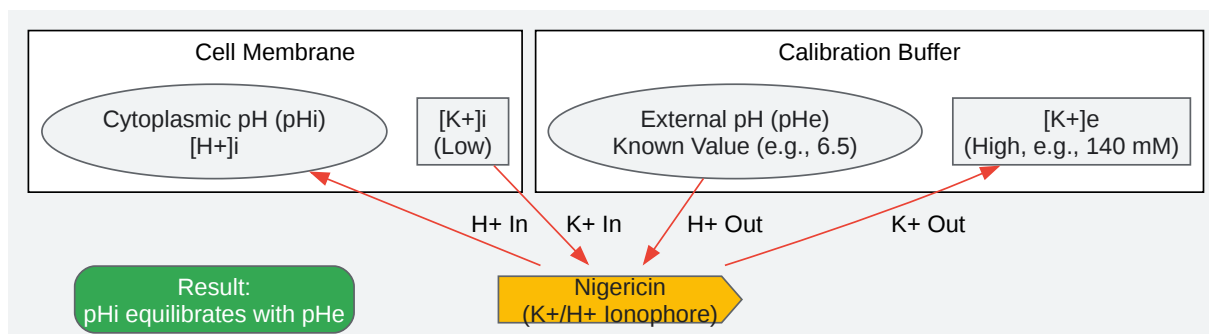
Note: Optimal excitation and emission wavelengths may vary depending on the specific instrumentation, buffer composition, and cellular environment. It is highly recommended to perform a spectral scan to determine the optimal settings for your experimental setup.

## Diagrams and Visualizations

### Principle of Acridine Yellow pH Sensing







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acridine yellow - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. scbt.com [scbt.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Acridine Yellow G | CAS 135-49-9 | S10010 | TriStains | Histology [tristains.com]
- To cite this document: BenchChem. [Application Notes: Measuring Cytoplasmic pH with Acridine Yellow]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147736#protocol-for-measuring-cytoplasmic-ph-with-acridine-yellow\]](https://www.benchchem.com/product/b147736#protocol-for-measuring-cytoplasmic-ph-with-acridine-yellow)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)